

# A Technical Guide to the Physical Properties of Hydroxylammonium Sulfate

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## Compound of Interest

Compound Name: *Hydroxylammonium sulfate*

Cat. No.: *B152606*

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the physical characteristics of **hydroxylammonium sulfate** ( $(\text{NH}_3\text{OH})_2\text{SO}_4$ ), specifically its appearance and odor. The information is supplemented with a summary of its key physicochemical properties and standard protocols for its identification and characterization.

## Physical Appearance

**Hydroxylammonium sulfate** is a white, crystalline solid<sup>[1][2]</sup>. It can appear as colorless crystals or as a fine white powder<sup>[2][3]</sup>. The compound is also described as being slightly hygroscopic, meaning it has a tendency to absorb moisture from the air<sup>[3][4]</sup>. Due to its solid nature, it serves as an easily handled and more stable alternative to its parent compound, hydroxylamine, which is a volatile liquid<sup>[2][3]</sup>.

## Odor Profile

**Hydroxylammonium sulfate** is consistently reported to be an odorless compound<sup>[1][5][6][7]</sup>. This lack of odor is a key identifying physical characteristic.

## Summary of Physicochemical Properties

For ease of reference, the key quantitative and qualitative physical properties of **hydroxylammonium sulfate** are summarized in the table below.

Property	Value	Citations
Chemical Formula	$(\text{NH}_3\text{OH})_2\text{SO}_4$ or $\text{H}_8\text{N}_2\text{O}_6\text{S}$	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to colorless crystalline solid or fine powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Odor	Odorless	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molar Mass	164.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	Decomposes at $\sim 120$ °C (248 °F) to 170 °C (338 °F)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	1.88 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility in Water	58.7 g/100 mL (at 20 °C)	<a href="#">[1]</a> <a href="#">[3]</a>
Hygroscopicity	Slightly hygroscopic	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols for Characterization

The determination of physical appearance and odor, while seemingly straightforward, follows standardized laboratory protocols to ensure accuracy and safety.

### 4.1 Organoleptic Analysis

Organoleptic analysis involves the use of sensory organs to evaluate the properties of a substance.

- Objective: To determine the physical state, color, and odor of a sample of **hydroxylammonium sulfate**.
- Materials:
  - Sample of **hydroxylammonium sulfate**
  - Spatula
  - White weighing paper or watch glass

- Fume hood
- Procedure for Appearance:
  1. Place a small, representative amount of the substance onto a clean, white weighing paper or watch glass for color neutrality.
  2. Observe the sample under adequate lighting against the white background.
  3. Record the physical state (e.g., crystalline, powder) and color (e.g., white, colorless).
  4. Note any other characteristics, such as the presence of visible impurities or hygroscopic nature (clumping).
- Procedure for Odor:
  1. Place a small amount of the substance on a watch glass within a fume hood.
  2. Hold the container several inches away from the nose.
  3. Gently waft the vapors toward the nose with your hand. This is the standard "wafting" technique to prevent inhalation of a concentrated amount of the substance.
  4. Record the perceived odor or lack thereof. For **hydroxylammonium sulfate**, an "odorless" result is expected.

#### 4.2 Instrumental Confirmation

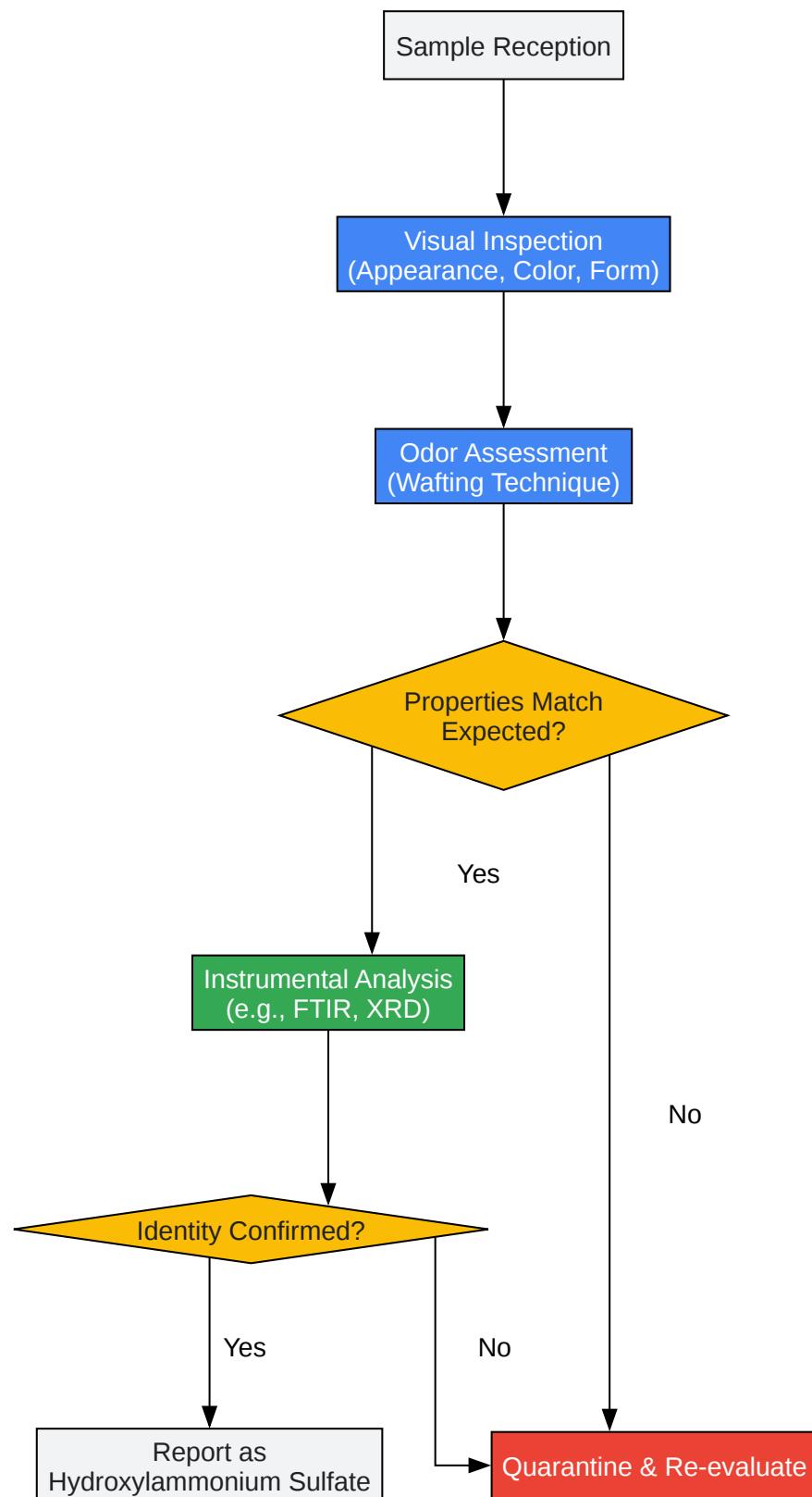
While organoleptic analysis identifies the apparent properties, instrumental methods are required to confirm the chemical identity and purity of the substance, thereby validating that the observed properties are correct for **hydroxylammonium sulfate**.

- X-ray Diffraction (XRD): This technique is used to determine the crystalline structure of the solid, which can be compared against known standards for **hydroxylammonium sulfate** to confirm its identity.
- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR analysis identifies the functional groups present in the molecule by measuring the absorption of infrared radiation. The

resulting spectrum provides a molecular "fingerprint" that can be matched to a reference spectrum of pure **hydroxylammonium sulfate**.

## Visualization of Characterization Workflow

The logical flow for the physical and chemical confirmation of a **hydroxylammonium sulfate** sample is depicted below. This workflow ensures that sensory observations are backed by analytical data for unambiguous identification.

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Caption: Workflow for the Physical Characterization of **Hydroxylammonium Sulfate**.

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